

Essential Safety and Handling Protocols for the Investigational Compound HPH-15

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Compound of Interest

Compound Name: HPH-15

Cat. No.: B15543561

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Operation, and Disposal of **HPH-15**.

This document provides crucial safety and logistical information for the handling of **HPH-15**, an experimental antifibrotic and anti-migration compound. As an investigational substance, comprehensive hazard data for **HPH-15** is not yet fully established. Therefore, it is imperative to handle this compound with the utmost care, adhering to stringent safety protocols applicable to potentially hazardous research chemicals. The following guidelines are based on general laboratory safety principles for novel chemical entities and are intended to supplement, not replace, institution-specific safety procedures.

HPH-15 is a solid compound soluble in solvents such as Dimethyl Sulfoxide (DMSO) and Ethanol.^[1] It functions as an AMP-activated protein kinase (AMPK) activator and has shown greater efficacy than metformin in preclinical studies at significantly lower concentrations.^{[2][3][4][5]} Given its high potency and the lack of a comprehensive safety profile, a cautious approach to handling is mandatory.

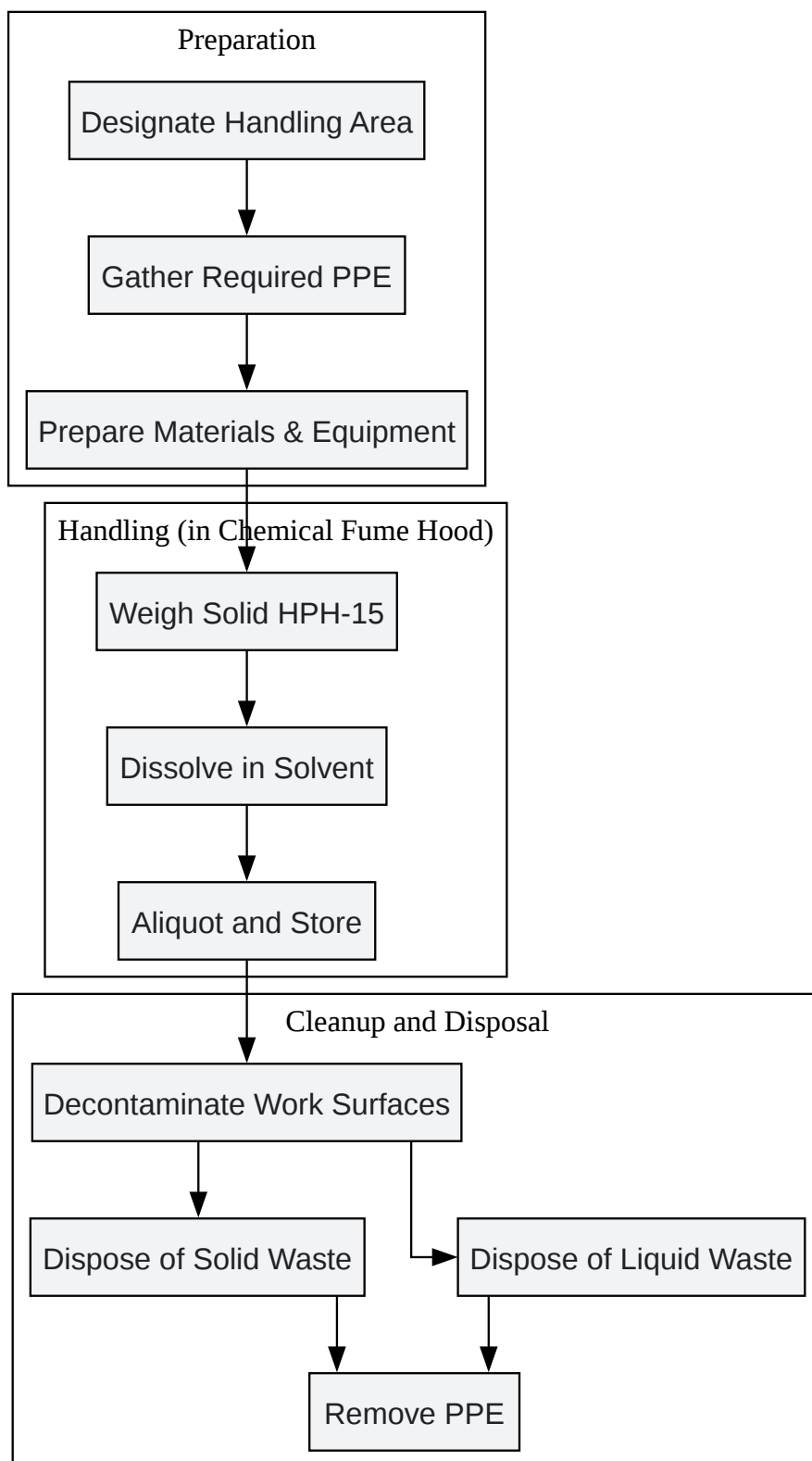
Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential to minimize exposure during the handling of **HPH-15**. The following table summarizes the recommended PPE.

Body Part	Required PPE	Specifications and Rationale
Hands	Double Nitrile Gloves	Powder-free nitrile gloves provide a good barrier against chemical splashes. Double gloving is recommended to reduce the risk of exposure in case of a tear in the outer glove. Gloves should be changed immediately if contaminated.
Eyes	Safety Goggles	Chemical splash goggles are mandatory to protect the eyes from splashes of HPH-15 solutions. [6] Standard safety glasses do not offer sufficient protection.
Face	Face Shield	A face shield should be worn in conjunction with safety goggles, especially when handling larger quantities of the solid or preparing stock solutions, to protect the entire face from splashes. [6] [7]
Body	Laboratory Coat	A buttoned, knee-length laboratory coat is required to protect skin and clothing from contamination.
Respiratory	N95 or Higher Respirator	When handling the solid powder outside of a certified chemical fume hood, a NIOSH-approved N95 respirator or higher should be worn to prevent inhalation of fine particles. [8]

Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the key steps for safely handling **HPH-15** in a laboratory setting.



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Caption: Workflow for Safe Handling of **HPH-15**.

Disposal Plan

Proper disposal of **HPH-15** and associated waste is critical to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Solid HPH-15 Waste	Collect in a dedicated, sealed, and clearly labeled hazardous waste container.
Contaminated Labware (e.g., pipette tips, tubes)	Dispose of in the designated solid hazardous waste container.
Liquid Waste (HPH-15 solutions)	Collect in a sealed, labeled, and appropriate hazardous liquid waste container. Do not pour down the drain.
Contaminated PPE	Dispose of as solid hazardous waste.

Note: All waste disposal must be in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

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